

Solubility Profile of 6-Methoxy-5-methylnicotinic Acid: A Technical Guide

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Compound of Interest

Compound Name: 6-Methoxy-5-methylnicotinic acid

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Abstract

This technical guide provides a comprehensive overview of the solubility characteristics of **6-Methoxy-5-methylnicotinic acid** (CAS: 1211531-94-0). Due to the limited availability of specific quantitative solubility data for this compound in publicly accessible literature, this document focuses on providing a framework for its solubility assessment. This includes a detailed, generalized experimental protocol for solubility determination, qualitative solubility information where available, and quantitative data for structurally related nicotinic acid derivatives to serve as a valuable reference for researchers. Additionally, this guide presents logical and experimental workflows through diagrams to aid in the practical application of these principles.

Introduction to 6-Methoxy-5-methylnicotinic Acid

6-Methoxy-5-methylnicotinic acid is a derivative of nicotinic acid (Vitamin B3). Nicotinic acid and its derivatives are of significant interest in pharmaceutical and chemical research due to their diverse biological activities. The solubility of such compounds is a critical physicochemical parameter that influences their bioavailability, formulation development, and potential therapeutic applications. Understanding the solubility of **6-Methoxy-5-methylnicotinic acid** in various solvents is therefore a fundamental requirement for its scientific exploration.

Solubility Data for 6-Methoxy-5-methylnicotinic Acid

A thorough review of scientific literature and chemical databases indicates that specific quantitative solubility data for **6-Methoxy-5-methylnicotinic acid** is not readily available. A safety data sheet for the compound explicitly states "Solubility no data available"[1].

Solubility of Structurally Related Compounds

To provide a frame of reference for researchers, this section summarizes the available solubility data for nicotinic acid and 6-methylnicotinic acid, which are structurally similar to **6-Methoxy-5-methylnicotinic acid**. These data can offer insights into the potential solubility behavior of the target compound.

Table 1: Quantitative Solubility of 6-Methylnicotinic Acid

Solvent	Solubility	Conditions
Dimethyl sulfoxide (DMSO)	100 mg/mL	Ultrasonic treatment may be needed. Hygroscopic DMSO can impact solubility.

This data is for 6-Methylnicotinic acid and should be used as a reference only.

Table 2: Qualitative and Quantitative Solubility of Nicotinic Acid

Solvent	Solubility
Water	Sparingly soluble[2]
Dimethyl sulfoxide (DMSO)	~1 mg/mL
Dimethylformamide (DMF)	~1 mg/mL
Ethanol	Soluble
Methanol	Slightly soluble[2]

This data is for Nicotinic Acid and 6-Methylnicotinic acid and should be used as a reference only.

The general trend for nicotinic acid solubility is in the order of dimethyl sulfoxide (DMSO) > ethanol > water > acetone > diethyl ether > acetonitrile[3][4].

Experimental Protocol for Solubility Determination

The following is a detailed, generalized gravimetric method for determining the solubility of a solid compound like **6-Methoxy-5-methylnicotinic acid** in various solvents.

Objective: To determine the equilibrium solubility of **6-Methoxy-5-methylnicotinic acid** in a given solvent at a specific temperature.

Materials:

- **6-Methoxy-5-methylnicotinic acid**
- Selected solvents (e.g., water, ethanol, DMSO, acetone, acetonitrile)
- Analytical balance (accurate to ± 0.1 mg)
- Thermostatic shaker or water bath
- Vials with screw caps
- Syringe filters (e.g., $0.45\ \mu\text{m}$ PTFE)
- Syringes
- Evaporating dishes or pre-weighed vials
- Oven or vacuum oven

Procedure:

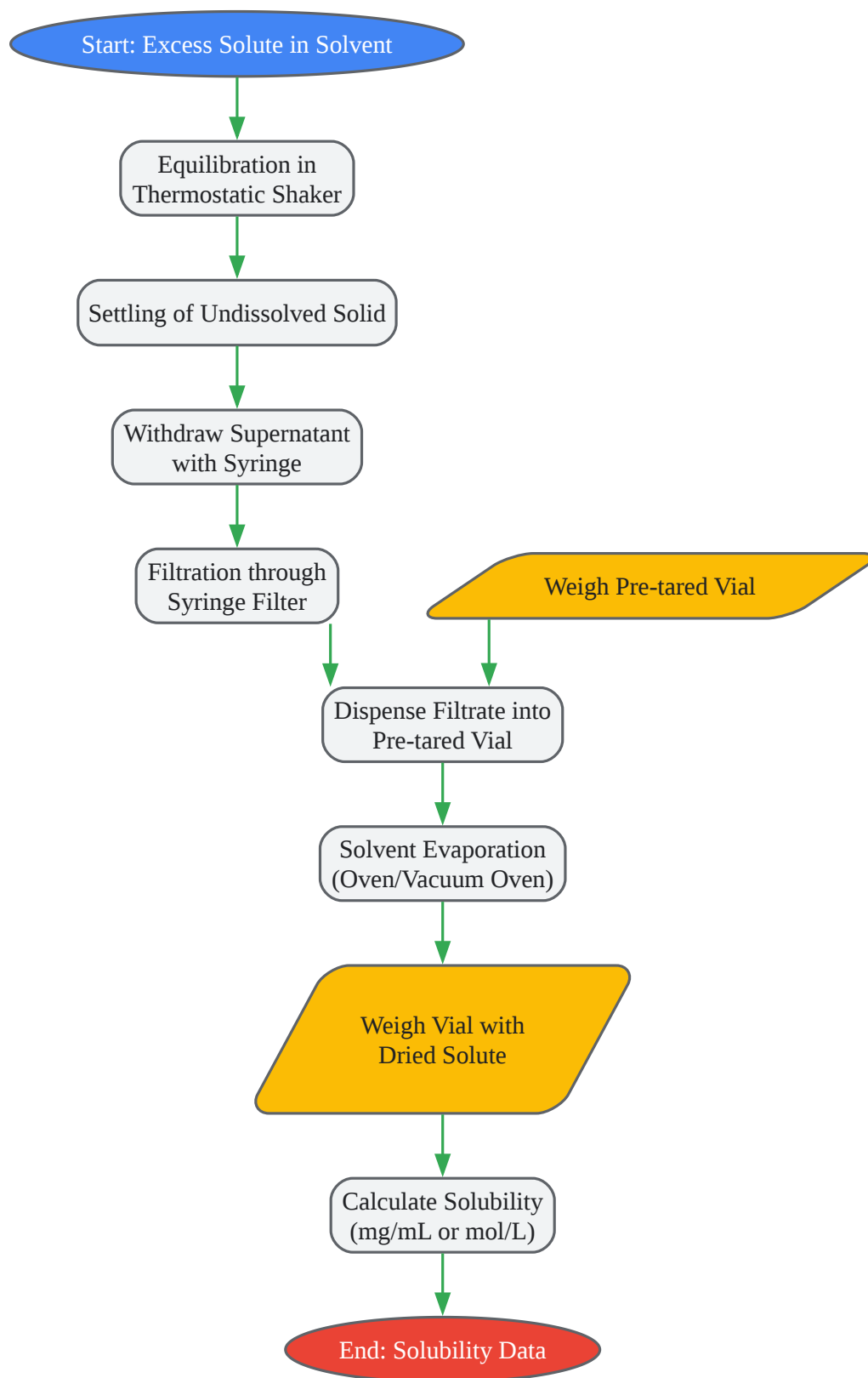
- Preparation of Saturated Solutions:
 - Add an excess amount of **6-Methoxy-5-methylnicotinic acid** to a series of vials, each containing a known volume of a specific solvent. The presence of undissolved solid is crucial to ensure saturation.

- Securely cap the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a thermostatic shaker or water bath set to the desired temperature (e.g., 25 °C, 37 °C).
 - Agitate the samples for a sufficient period to reach equilibrium. This can range from 24 to 72 hours, depending on the compound and solvent. Preliminary experiments may be needed to determine the optimal equilibration time.
- Sample Withdrawal and Filtration:
 - After equilibration, allow the vials to stand undisturbed in the thermostatic bath for at least 30 minutes to allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant using a syringe.
 - Attach a syringe filter to the syringe and dispense the clear, saturated solution into a pre-weighed evaporating dish or vial. This step is critical to remove any undissolved solid particles.
- Solvent Evaporation:
 - Place the evaporating dishes or vials in an oven at a temperature sufficient to evaporate the solvent without degrading the solute. A vacuum oven at a lower temperature is preferable to minimize thermal decomposition.
 - Evaporate the solvent to dryness.
- Mass Determination and Calculation:
 - Once the solvent is completely evaporated, allow the dish or vial to cool to room temperature in a desiccator to prevent moisture absorption.
 - Weigh the dish or vial containing the dried solute on the analytical balance.

- The mass of the dissolved solid is the final weight minus the initial weight of the empty dish or vial.
- Calculate the solubility in mg/mL or other desired units using the mass of the dissolved solid and the volume of the solution withdrawn.

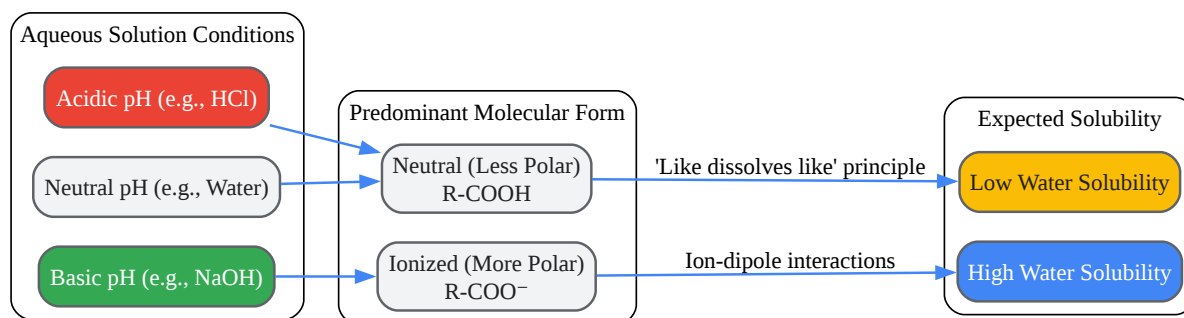
Diagrams of Workflows and Logical Relationships

The following diagrams illustrate the experimental workflow for solubility determination and the logical relationship of pH on the solubility of an acidic compound.



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Caption: Experimental workflow for gravimetric solubility determination.



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Caption: Influence of pH on the solubility of a carboxylic acid.

Conclusion

While quantitative solubility data for **6-Methoxy-5-methylnicotinic acid** remains to be experimentally determined and published, this guide provides researchers with the necessary tools to approach this challenge. By referencing the solubility of related nicotinic acid derivatives and employing the detailed experimental protocol, scientists can systematically evaluate the solubility profile of this compound. The provided diagrams offer a clear visual representation of the practical and theoretical considerations involved in solubility assessment, thereby facilitating further research and development involving **6-Methoxy-5-methylnicotinic acid**.

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